

Application Notes and Protocols: (S)-2-Aminopropanamide Hydrochloride in Life Science Research

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Compound of Interest

Compound Name: 2-Aminopropanamide

Cat. No.: B1330713

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(S)-2-Aminopropanamide hydrochloride, also commonly known as L-Alaninamide hydrochloride, is a versatile chiral building block derived from the amino acid L-alanine. Its primary application in life science research is as a key intermediate in the synthesis of complex organic molecules, particularly in the development of novel therapeutics. While it is not typically used as a standalone bioactive agent in routine laboratory assays, its role in the generation of compounds with significant biological activity is well-documented. These application notes provide an overview of its utility, focusing on its application in medicinal chemistry and drug discovery, alongside relevant experimental protocols.

Physicochemical Properties and Handling

(S)-2-Aminopropanamide hydrochloride is a white to off-white crystalline powder. Key physicochemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	33208-99-0	[1]
Molecular Formula	C ₃ H ₉ CIN ₂ O	[1]
Molecular Weight	124.57 g/mol	[1]
Melting Point	212-217 °C	[2]
Solubility	Soluble in water. Sparingly soluble in methanol.	[3]
Storage	Store in a cool, dry place under an inert atmosphere.	[3]

Core Applications in Life Science Research

The principal application of (S)-**2-Aminopropanamide** hydrochloride in life science research is as a foundational scaffold in the synthesis of novel bioactive compounds. Its chiral nature and functional groups (a primary amine and an amide) make it an attractive starting material for creating diverse chemical libraries for drug screening.

Intermediate in the Synthesis of Anticonvulsant and Antinociceptive Agents

A significant body of research highlights the use of L-Alaninamide hydrochloride in the development of central nervous system (CNS) active compounds. Specifically, it serves as a key building block for a series of alaninamide derivatives that have demonstrated potent anticonvulsant and antinociceptive (pain-relieving) properties in preclinical studies.

Quantitative Data on Alaninamide Derivatives:

The following tables summarize the in vivo efficacy of various alaninamide derivatives synthesized using (S)-**2-Aminopropanamide** hydrochloride as a starting material. These studies demonstrate the potential of this scaffold in developing new treatments for epilepsy and neuropathic pain.

Table 1: Anticonvulsant Activity of Alaninamide Derivatives in Mice[4][5][6][7]

Compound	MES (ED ₅₀ , mg/kg)	6 Hz (32 mA) (ED ₅₀ , mg/kg)	6 Hz (44 mA) (ED ₅₀ , mg/kg)	scPTZ (ED ₅₀ , mg/kg)
Compound 5	48.0	45.2	201.3	>100
Compound 14	49.6	31.3	-	67.4
Compound 26	64.3	15.6	29.9	>100
Compound 28	34.9	12.1	29.5	>100
Compound 53	89.7	29.9	68.0	-
Compound 60	73.6	24.6	56.3	-

MES: Maximal Electroshock Seizure test; scPTZ: subcutaneous Pentylenetetrazole seizure test. ED₅₀ is the median effective dose required to produce a therapeutic effect in 50% of the population.

Table 2: In Vitro Activity of Lead Compound 5^[7]

Assay	Target	% Inhibition at 100 μ M
Binding Assay	Na ⁺ channel (site 2)	38.2%
Binding Assay	Ca ²⁺ channel (Cav1.2, L-type, dihydropyridine site)	82.3%
Binding Assay	Ca ²⁺ channel (Cav1.2, L-type, diltiazem site)	68.5%
Binding Assay	Ca ²⁺ channel (Cav1.2, L-type, verapamil site)	57.1%

Building Block for Peptide Synthesis

Given its amino acid origin, L-Alaninamide hydrochloride is utilized in peptide chemistry. It can be incorporated into peptide chains or used to synthesize peptide mimetics, which may offer improved stability or bioavailability compared to their natural counterparts.

Biochemical Research

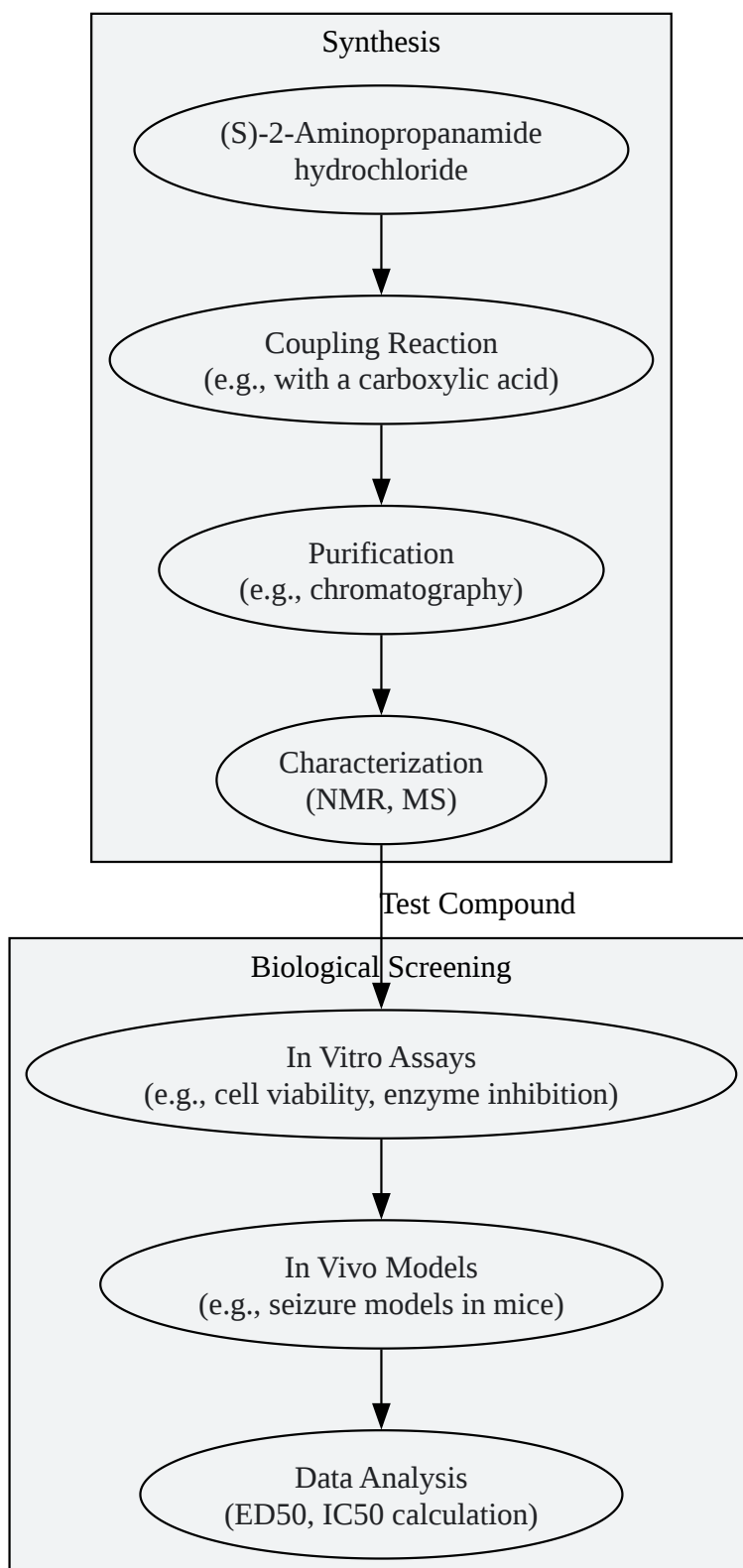
(S)-2-Aminopropanamide hydrochloride is also used in biochemical research to study protein synthesis and metabolism.[4] Its structural similarity to the amino acid alanine allows it to be used as a substrate or competitive inhibitor in certain enzymatic reactions to elucidate metabolic pathways.[3] A notable advanced application is the use of hyperpolarized L-(1-¹³C)alaninamide as an in vivo sensor to image the activity of aminopeptidase N (APN), as well as to report on physiological pH and carbon dioxide levels.[6][8]

Experimental Protocols

The following protocols provide detailed methodologies for key experiments involving (S)-2-Aminopropanamide hydrochloride and its derivatives.

Protocol 1: General Synthesis of N-Substituted Alaninamide Derivatives

This protocol outlines a general procedure for the synthesis of novel alaninamide derivatives, which can then be screened for biological activity. This is a representative synthesis; specific reaction conditions may need to be optimized for different target molecules.



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Caption: Proposed mechanism of action for anticonvulsant alaninamide derivatives.

The in vitro data for compound 5, for instance, shows significant interaction with L-type voltage-gated calcium channels and moderate interaction with site 2 of voltage-gated sodium channels. [7] Inhibition of these channels leads to a decrease in neuronal excitability and a reduction in neurotransmitter release, which are key mechanisms for controlling seizures.

Conclusion

(S)-2-Aminopropanamide hydrochloride is a valuable and versatile building block in medicinal chemistry and drug discovery. Its primary role is as a starting material for the synthesis of novel compounds with therapeutic potential, particularly in the area of central nervous system disorders. The provided data and protocols illustrate its application in the development of new anticonvulsant and antinociceptive agents. While direct biological applications of the compound itself are less common, its utility as a synthetic intermediate is firmly established in life science research.

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